

4-O-Demethylisokadsurenin D: A Technical Overview

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B14749493

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Introduction

4-O-Demethylisokadsurenin D is a naturally occurring lignan, a class of secondary metabolites found in plants. This document provides a comprehensive overview of the available technical information regarding its discovery, origin, and known characteristics. However, it is important to note that the original publication detailing the initial isolation and comprehensive characterization of this compound could not be located through extensive searches of scientific databases. Consequently, detailed experimental protocols for its isolation and structure elucidation, as well as primary quantitative data and specific signaling pathway involvement, remain largely unavailable in the public domain.

Discovery and Origin

4-O-Demethylisokadsurenin D was isolated from the aerial parts of *Piper kadsura* (Choisy) Ohwi, a plant belonging to the Piperaceae family.[1] This plant is a well-known source of various bioactive lignans and neolignans. While the specific researchers and the exact year of its initial discovery are not readily available in the reviewed literature, its presence in *Piper kadsura* is confirmed by chemical suppliers and in phytochemical reviews of the genus.

Chemical and Physical Properties

A summary of the basic chemical and physical properties of **4-O-Demethylisokadsurenin D** is presented in Table 1. This information is primarily sourced from chemical databases and supplier specifications.

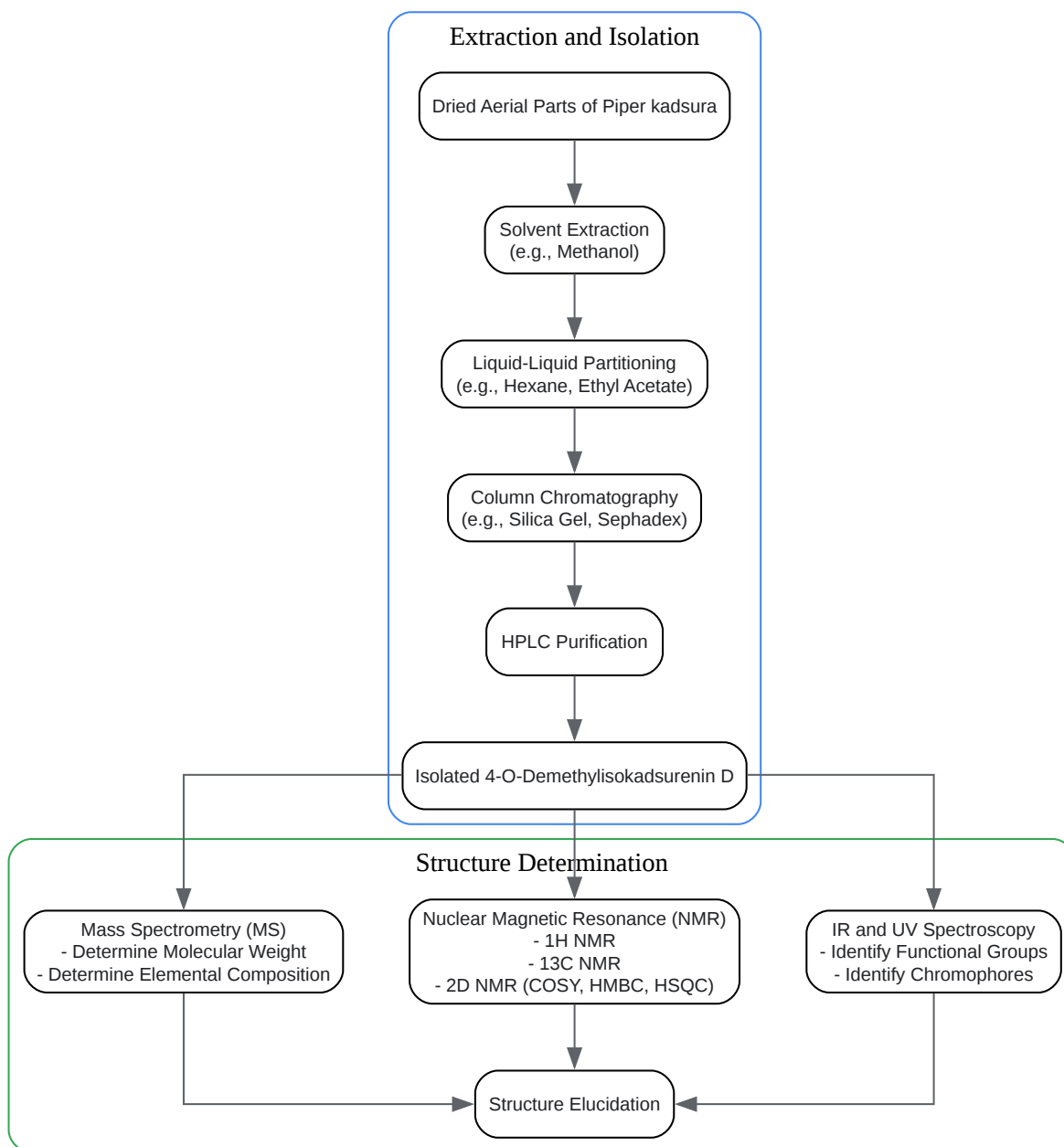
Property	Value	Source
Chemical Formula	C ₂₀ H ₂₂ O ₅	Chemical Supplier
Molecular Weight	342.39 g/mol	Chemical Supplier
CAS Number	89104-59-6	Chemical Supplier
Class	Lignan	Inferred from structure
Appearance	Not specified in literature	-
Solubility	Not specified in literature	-
Melting Point	Not specified in literature	-

Table 1: Chemical and Physical Properties of **4-O-Demethylisokadsurenin D**.

Structure Elucidation (General Approach)

The structure of lignans like **4-O-Demethylisokadsurenin D** is typically determined using a combination of spectroscopic techniques. While the specific data for this compound is not available, the general workflow for structure elucidation of a novel natural product is outlined below.

General Experimental Workflow for Structure Elucidaion



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Caption: A generalized workflow for the isolation and structure elucidation of natural products like **4-O-Demethylisokadsurenin D**.

Biological Activity

There is no specific information available in the reviewed literature regarding the biological activity or potential signaling pathway involvement of **4-O-Demethylisokadsurenin D**.

However, other lignans isolated from *Piper kadsura* have been reported to exhibit various biological activities, including anti-inflammatory and anti-HIV properties. This suggests that **4-O-Demethylisokadsurenin D** could be a candidate for future bioactivity screening.

Experimental Protocols

Due to the absence of the original research publication, detailed experimental protocols for the following are not available:

- Extraction and Isolation: Specific solvents, ratios, column chromatography conditions, and HPLC parameters for the isolation of **4-O-Demethylisokadsurenin D** from *Piper kadsura*.
- Structure Elucidation: Detailed parameters for NMR (^1H , ^{13}C , 2D), MS, IR, and UV data acquisition.
- Bioassays: Protocols for any biological testing that may have been performed.

Quantitative Data

No specific quantitative data, such as NMR chemical shifts, mass spectrometry fragmentation patterns, or IC_{50} values from biological assays, could be retrieved for **4-O-Demethylisokadsurenin D** from the available literature.

Conclusion

4-O-Demethylisokadsurenin D is a lignan constituent of *Piper kadsura*. While its basic chemical identity is established, a significant gap in knowledge exists regarding its discovery, the specifics of its chemical and physical properties, and its potential biological activities. The lack of the primary research article describing its initial isolation and characterization prevents a more in-depth technical analysis. Future research efforts should aim to relocate the original

publication or re-isolate and fully characterize this compound to elucidate its properties and potential for therapeutic applications. This would involve a full spectroscopic analysis and a comprehensive screening for biological activities.

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References

- 1. medchemexpress.cn [medchemexpress.cn]
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